

An In-depth Technical Guide to 2-Bromo-6-methoxyphenol

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Compound of Interest

Compound Name: 2-Bromo-6-methoxyphenol

Cat. No.: B1278816

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and potential applications of **2-Bromo-6-methoxyphenol** (CAS Number: 28165-49-3). While this compound is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals, detailed experimental protocols and in-depth biological studies are not extensively documented in publicly available literature. This guide summarizes the existing knowledge and highlights areas for future investigation.

Core Chemical Information

CAS Number: 28165-49-3^[1]

2-Bromo-6-methoxyphenol, also known as 6-Bromoguaiacol or 3-Bromo-2-hydroxyanisole, is a halogenated derivative of guaiacol. Its chemical structure features a phenol ring substituted with a bromine atom and a methoxy group at positions 2 and 6, respectively.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Bromo-6-methoxyphenol**.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₇ BrO ₂	[1]
Molecular Weight	203.03 g/mol	[2]
Appearance	Solid	[1]
Melting Point	62-65 °C	
Boiling Point	146 °C at 4 mmHg	
Density	1.6 g/cm ³	
Solubility	Slightly soluble in water.	
Storage Temperature	Inert atmosphere, room temperature.	[1]

Spectroscopic Data

Detailed spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and mass spectrometry, are essential for the unambiguous identification and characterization of **2-Bromo-6-methoxyphenol**. While specific spectra are not reproduced here, they can be found in various chemical databases and are crucial for verifying the identity and purity of the compound in a laboratory setting.[2]

Safety and Handling

2-Bromo-6-methoxyphenol is classified as an irritant and requires careful handling in a laboratory setting. The following table outlines its hazard and precautionary statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

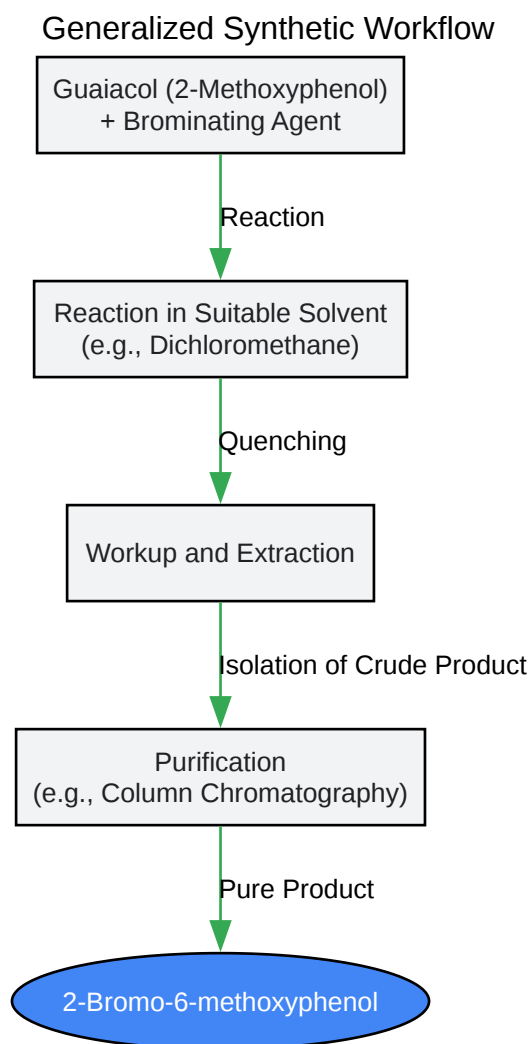
Classification	Code	Description	Reference(s)
Hazard Statements	H315	Causes skin irritation.	[1][2]
H319	Causes serious eye irritation.	[1][2]	
H335	May cause respiratory irritation.	[1][2]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]	

Personal Protective Equipment (PPE): When handling this compound, it is essential to use appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust or vapors.

Synthesis and Reactivity

While a specific, detailed, step-by-step experimental protocol for the synthesis of **2-Bromo-6-methoxyphenol** is not readily available in the reviewed scientific literature, a general synthetic approach can be inferred from the synthesis of structurally similar compounds. A plausible route would involve the selective bromination of guaiacol (2-methoxyphenol).

The following diagram illustrates a generalized workflow for such a synthesis.



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A generalized workflow for the synthesis of **2-Bromo-6-methoxyphenol**.

This proposed synthesis would require careful control of reaction conditions to achieve the desired regioselectivity, favoring bromination at the 6-position of the guaiacol ring. The choice of brominating agent and solvent would be critical in optimizing the yield and purity of the final product.

Potential Biological Activity and Applications

2-Bromo-6-methoxyphenol serves as a valuable building block in organic synthesis. Its utility is highlighted by its potential use as an intermediate in the synthesis of more complex molecules with biological activity.

Antioxidant and Anticancer Potential

Phenolic compounds are well-known for their antioxidant properties. While direct studies on the antioxidant and anticancer activities of **2-Bromo-6-methoxyphenol** are limited, research on structurally related bromophenol derivatives suggests that this compound may possess similar properties. For instance, some synthesized methylated and acetylated bromophenol derivatives have shown the ability to ameliorate oxidative damage and induce apoptosis in cancer cell lines.^[3]

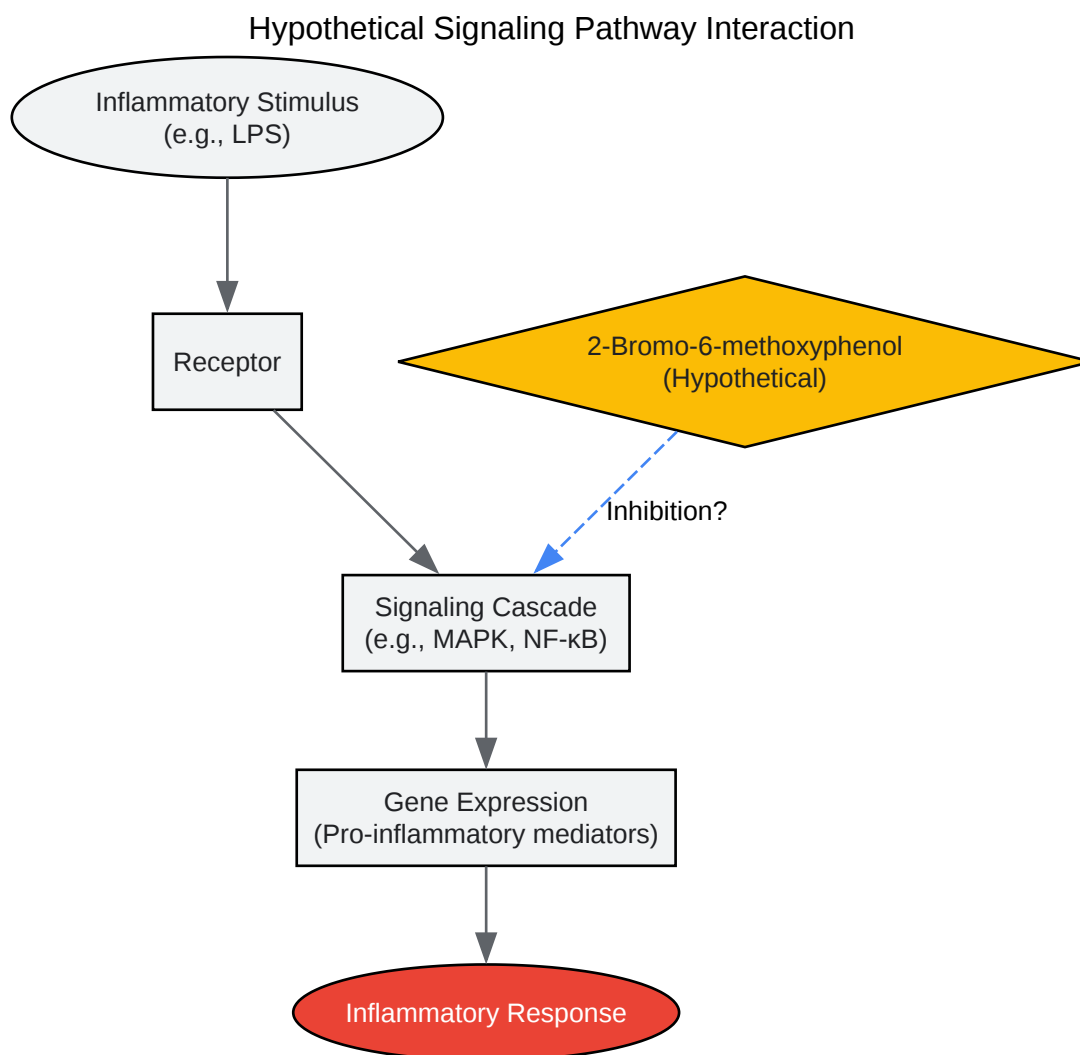
Role in Drug Development

The structural motif of **2-Bromo-6-methoxyphenol** is found in various biologically active compounds. Its utility as a synthetic intermediate makes it relevant to drug discovery and development. For example, derivatives of brominated and methoxylated phenols have been investigated for their cytotoxic effects against various cancer cell lines.^[4]

Signaling Pathway Interactions: An Area for Future Research

To date, no specific studies have been identified that directly link **2-Bromo-6-methoxyphenol** to the modulation of key cellular signaling pathways such as the NF- κ B or MAPK pathways. However, it is known that other phenolic compounds can influence these pathways, which are critical in inflammation and cancer.^[5] Given the structural similarities, it is plausible that **2-Bromo-6-methoxyphenol** could also interact with these signaling cascades. This represents a significant area for future research to elucidate its potential mechanisms of biological action.

The diagram below illustrates a hypothetical point of intervention for a phenolic compound within a generalized inflammatory signaling pathway.



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Hypothetical modulation of a signaling cascade by **2-Bromo-6-methoxyphenol**.

Further investigation is required to validate whether **2-Bromo-6-methoxyphenol** or its derivatives can indeed modulate such pathways and to determine the specific molecular targets.

Conclusion

2-Bromo-6-methoxyphenol is a chemical compound with established physicochemical properties and clear utility as a synthetic intermediate. While its direct biological activities and mechanisms of action are not yet fully elucidated, the study of related compounds suggests potential for antioxidant, anticancer, and anti-inflammatory effects. This technical guide

provides a foundation for researchers and drug development professionals interested in exploring the potential of this and similar molecules. Further research into its synthesis, biological activity, and interaction with cellular signaling pathways is warranted to fully unlock its therapeutic and scientific potential.

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